

Technical Support Center: Crystallization of 2,4-Diaminophenoxyethanol Dihydrochloride

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Compound of Interest

Compound Name: 2,4-Diaminophenoxyethanol
Dihydrochloride

Cat. No.: B11728004

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A Guide for Researchers and Drug Development Professionals

Welcome to the technical support center for the crystallization of **2,4-Diaminophenoxyethanol Dihydrochloride**. This guide is designed to provide in-depth, experience-driven advice to scientists and researchers. Authored from the perspective of a Senior Application Scientist, this document goes beyond simple protocols to explain the underlying principles of crystallization, helping you troubleshoot and optimize your experiments effectively.

Section 1: Understanding the Molecule and Its Crystallization Behavior

2,4-Diaminophenoxyethanol Dihydrochloride is an organic compound often used as an intermediate in the synthesis of pharmaceuticals and as a component in cosmetic formulations, particularly hair dyes.^{[1][2]} Its structure, featuring two amino groups and a phenoxyethanol moiety, results in a polar molecule.^[3] The dihydrochloride salt form significantly enhances its water solubility.^[3]

Physicochemical Properties

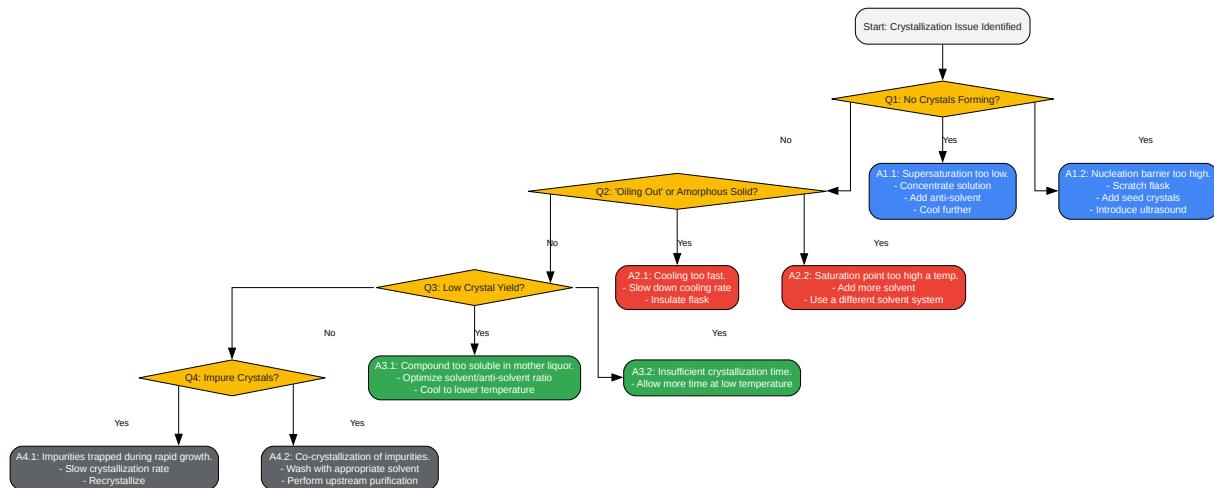
A thorough understanding of the molecule's properties is the foundation of a successful crystallization strategy.

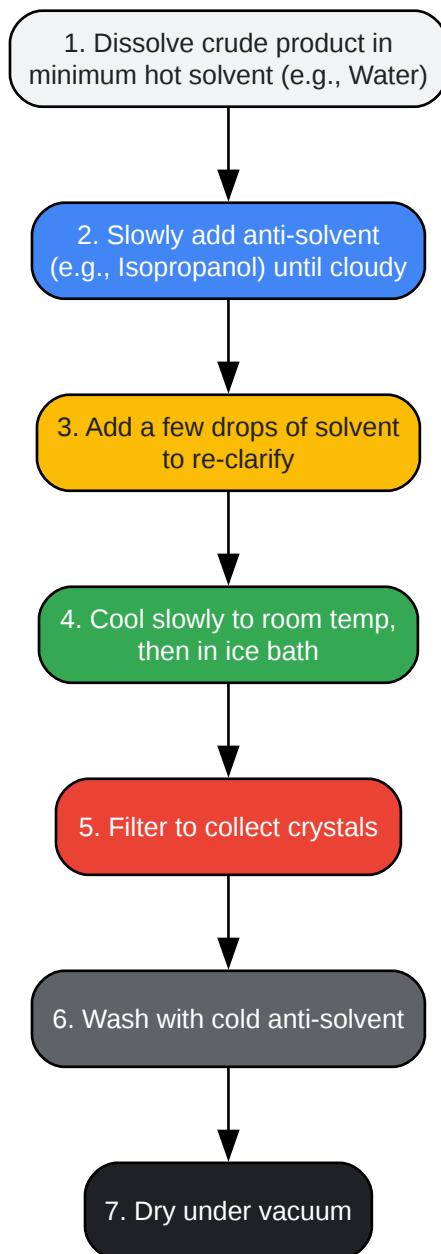
Property	Value	Source
Molecular Formula	$C_8H_{12}N_2O_2 \cdot 2HCl$	[3]
Molecular Weight	~241.12 g/mol	[3][4]
Appearance	Grey to pale pink-grey powder	[1][5]
Melting Point	222-224 °C	[2][5][6]
Water Solubility	425 g/L at 20°C	[3][6]
Organic Solvent Solubility	Slightly soluble in DMSO and methanol; insoluble in acetone and 95% ethanol.[3]	[3]
log P (octanol-water)	0.99 at 20°C (Note: a conflicting value of -0.98 is also reported, but the positive value is more consistent with its properties).[3]	[3][7]
Aqueous Solution pH	Approximately 1	[3][6]

The high water solubility and low solubility in many common organic solvents are critical factors to consider when developing a crystallization protocol.[3] This profile suggests that anti-solvent crystallization or pH-swing crystallization could be effective methods.

Section 2: General Troubleshooting Workflow

When encountering issues with the crystallization of **2,4-Diaminophenoxyethanol Dihydrochloride**, a systematic approach to troubleshooting is essential. The following diagram outlines a logical workflow to diagnose and resolve common problems.





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